

Essential Safety and Operational Guide for 2,7-Dichlorofluorene

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Compound of Interest

Compound Name: 2,7-Dichlorofluorene

Cat. No.: B131596

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This guide provides immediate safety, handling, and disposal protocols for **2,7-Dichlorofluorene**, tailored for research and drug development professionals. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **2,7-Dichlorofluorene** is presented below.

Property	Value
Molecular Formula	C ₁₃ H ₈ Cl ₂
Molecular Weight	235.10 g/mol
CAS Number	7012-16-0
Appearance	Solid
Hazards	Causes skin and serious eye irritation. May cause respiratory irritation. [1] [2] [3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,7-Dichlorofluorene** to minimize exposure and ensure personal safety.

Equipment Type	Specification
Hand Protection	Wear protective gloves. Nitrile rubber gloves are a suitable option. Always inspect gloves for tears or holes before use.[1][3][4]
Eye and Face Protection	Safety glasses with side shields or chemical goggles are required.[1][4] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[1]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[1] For larger quantities or when there is a significant risk of exposure, consider disposable coveralls.
Respiratory Protection	Use only in a well-ventilated area.[1][3][4] If dust is generated or ventilation is inadequate, a NIOSH-approved dust respirator should be used.[4][5]

Experimental Protocols: Handling and Storage

Handling:

- Preparation: Before handling, ensure that an emergency eye wash station and safety shower are readily accessible.[1]
- Ventilation: Always handle **2,7-Dichlorofluorene** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[1][3][4]
- Avoid Contact: Limit all unnecessary personal contact.[4] Avoid breathing dust and prevent contact with skin and eyes.[1][3][4]
- Hygiene: Do not eat, drink, or smoke in the handling area.[1][4] Wash hands thoroughly with soap and water after handling.[4] Contaminated work clothes should be laundered separately.[4]

Storage:

- Container: Keep the container tightly closed when not in use.[1][3][4]
- Location: Store in a cool, dry, and well-ventilated area.[1][3][4]
- Incompatibilities: Store away from strong oxidizing agents and foodstuffs.[1][4]
- Integrity: Protect containers from physical damage and check regularly for leaks.[4]

Disposal Plan

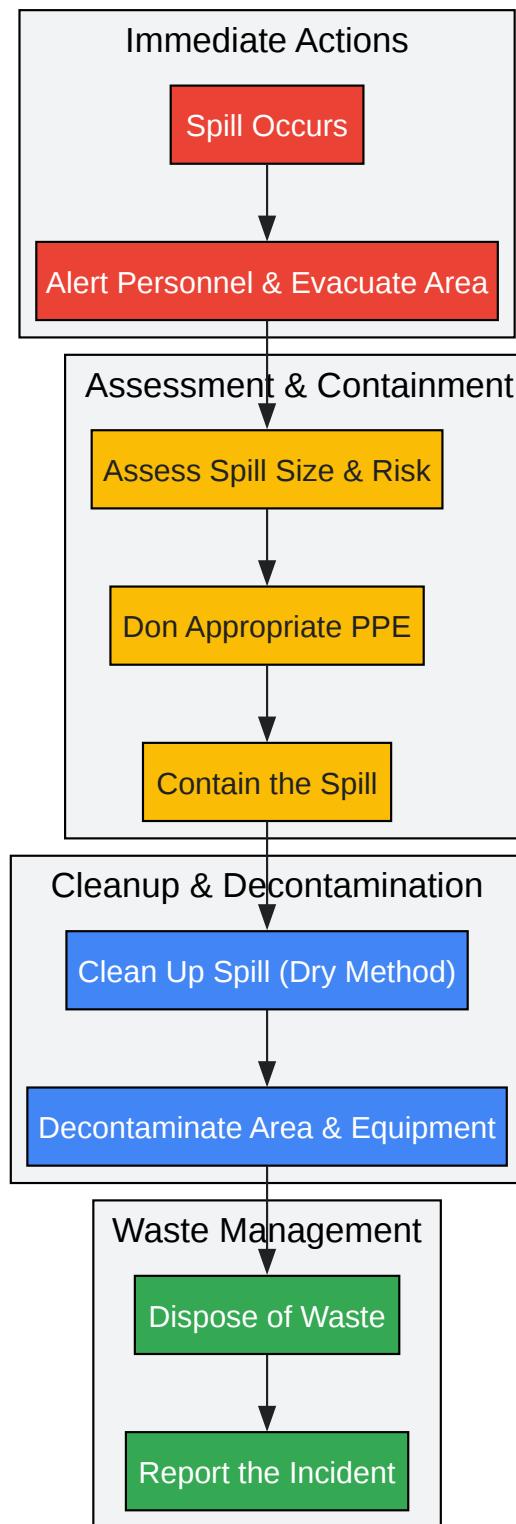
All waste containing **2,7-Dichlorofluorene** must be treated as hazardous waste.

- Waste Collection: Place unused material and any contaminated disposable items (e.g., gloves, wipes) into a clearly labeled, sealable container for hazardous waste.
- Disposal Route: Dispose of the waste through an authorized hazardous or special waste collection point.[1][3][4] Adhere to all local, state, and federal regulations for chemical waste disposal.[4]

Emergency Procedures: Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a **2,7-Dichlorofluorene** spill.

Chemical Spill Response Workflow for 2,7-Dichlorofluorene

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Caption: Workflow for handling a **2,7-Dichlorofluorene** spill.

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